

Commercial suppliers and availability of (S)-Cystathionine-d4 for research

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Compound of Interest

Compound Name: (S)-Cystathionine-d4

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(S)-Cystathionine-d4: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of **(S)-Cystathionine-d4**, including its commercial availability, applications in research, and detailed experimental protocols. **(S)-Cystathionine-d4** is a deuterated stable isotope-labeled form of (S)-Cystathionine, a key intermediate in the transsulfuration pathway. Its primary application in research is as an internal standard for the accurate quantification of endogenous cystathionine in biological samples using mass spectrometry.

Commercial Availability and Suppliers

(S)-Cystathionine-d4 is available from several commercial suppliers catering to the research community. The product is typically supplied as a solid with high isotopic and chemical purity. Below is a summary of offerings from prominent suppliers.

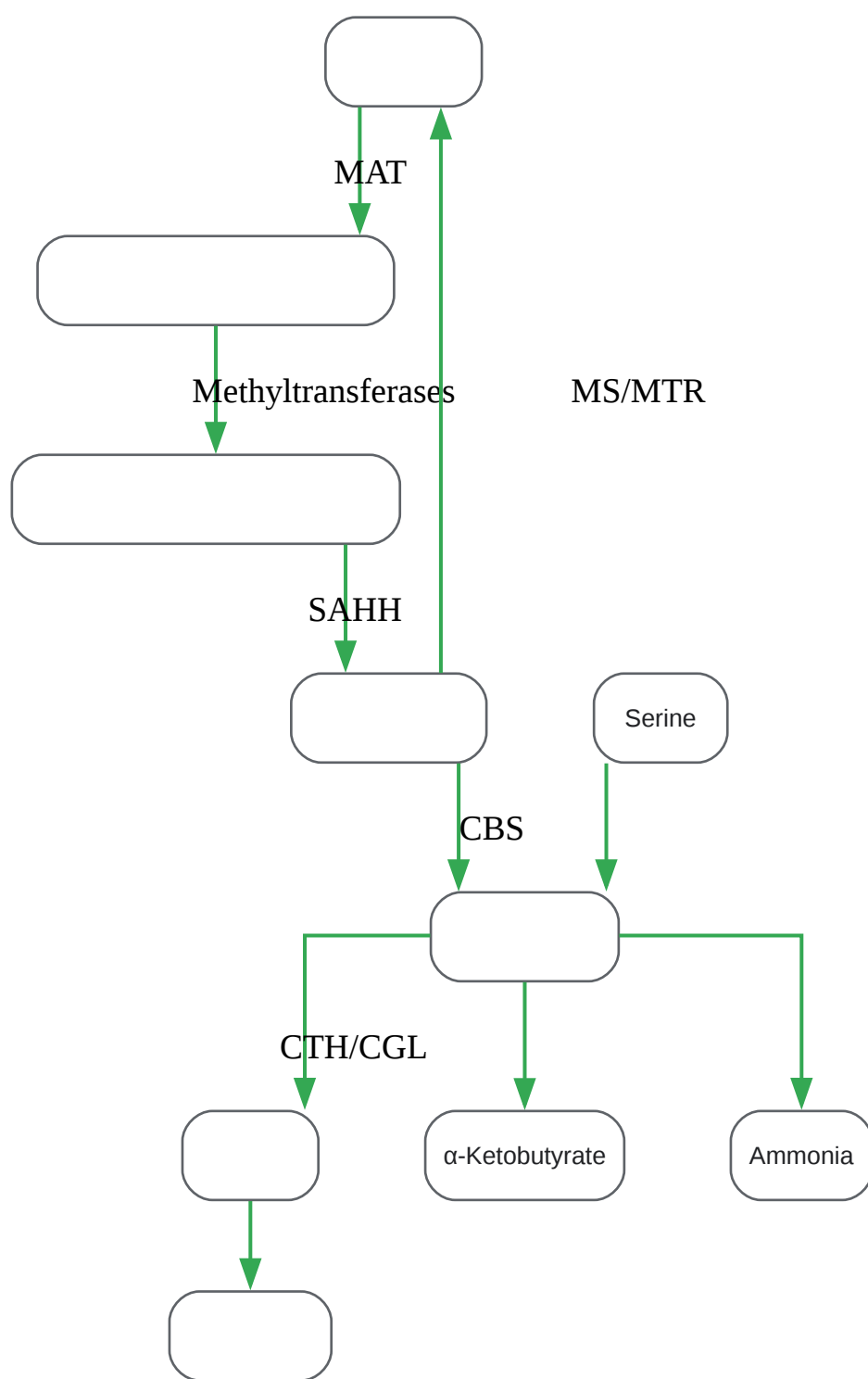
Supplier	Product Name	Catalog Number	Purity	Isotopic Enrichment	Formulation	Storage
Cayman Chemical	Cystathionine-d4	36610	≥98%	≥99% deuterated forms (d1-d4)	Solid	-20°C
MedChem Express	(S)-Cystathionine-d4	HY-W009749CS	97.11%	Not specified	Solid	-20°C
LGC Standards	D,L-Cystathionine-d4	TRC-C989497	>95% (HPLC)	Not specified	Neat	-20°C

Note: Product specifications are subject to change. Please refer to the supplier's website for the most current information.

Role in the Transsulfuration Pathway

Cystathionine is a critical intermediate in the transsulfuration pathway, which is responsible for the conversion of methionine to cysteine.[1] This pathway plays a vital role in sulfur metabolism, redox regulation, and the synthesis of important molecules like glutathione.[2] The pathway begins with the essential amino acid methionine and proceeds through several enzymatic steps to produce cysteine.

The key enzymes involved in the direct metabolism of cystathionine are Cystathionine β-synthase (CBS) and Cystathionine γ-lyase (CTH). CBS catalyzes the condensation of homocysteine and serine to form cystathionine.[3] Subsequently, CTH cleaves cystathionine to produce cysteine, α-ketobutyrate, and ammonia.[3]



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Figure 1. The Transsulfuration Pathway.

Experimental Protocols: Quantification of Cystathionine using (S)-Cystathionine-d4 by LC-MS/MS

(S)-Cystathionine-d4 is an ideal internal standard for stable isotope dilution mass spectrometry, a highly accurate and specific method for quantifying endogenous metabolites.^[4] The following is a representative protocol synthesized from established methodologies for the analysis of amino acids in biological fluids, such as plasma.

Sample Preparation (Protein Precipitation)

Biological samples like plasma or serum contain high concentrations of proteins that can interfere with LC-MS/MS analysis. Therefore, a protein precipitation step is essential.

- Reagents:
 - **(S)-Cystathionine-d4** internal standard stock solution (e.g., 1 mg/mL in 0.1 M HCl).
 - Precipitation solvent: Acetonitrile (ACN) or 10% Trichloroacetic acid (TCA).
 - 0.1% Formic acid in water.
- Procedure:
 - Thaw frozen plasma or serum samples on ice.
 - In a microcentrifuge tube, add 50 µL of the plasma/serum sample.
 - Add a known amount of the **(S)-Cystathionine-d4** internal standard working solution. The final concentration should be similar to the expected endogenous concentration of cystathionine.
 - Add 150 µL of ice-cold acetonitrile (a 3:1 ratio of solvent to sample).
 - Vortex the mixture vigorously for 30 seconds to precipitate proteins.
 - Centrifuge at high speed (e.g., 14,000 x g) for 10 minutes at 4°C.

- Carefully collect the supernatant, which contains the amino acids, and transfer it to a new tube.
- Evaporate the supernatant to dryness under a stream of nitrogen.
- Reconstitute the dried extract in a suitable volume (e.g., 100 μ L) of the initial mobile phase (e.g., 0.1% formic acid in water).
- The sample is now ready for LC-MS/MS analysis.

Liquid Chromatography (LC)

The separation of cystathionine from other amino acids and matrix components is typically achieved using reversed-phase or HILIC chromatography.

- Typical LC Parameters:
 - Column: A C18 column (e.g., 2.1 x 100 mm, 2.5 μ m particle size) is commonly used.
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A typical gradient would start with a low percentage of mobile phase B, which is gradually increased to elute the analytes.
 - Flow Rate: 0.3 - 0.5 mL/min.
 - Column Temperature: 30 - 40°C.
 - Injection Volume: 5 - 10 μ L.

Tandem Mass Spectrometry (MS/MS)

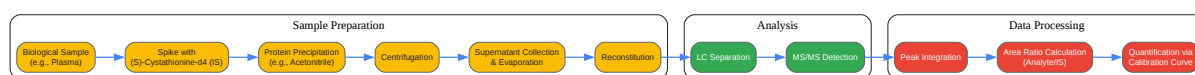
Detection and quantification are performed using a triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI) and Multiple Reaction Monitoring (MRM) mode.

- Typical MS/MS Parameters:

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- MRM Transitions:
 - Cystathionine (unlabeled): The precursor ion $[M+H]^+$ is m/z 223.1. A common product ion for quantification is m/z 134.1.
 - **(S)-Cystathionine-d4** (internal standard): The precursor ion $[M+H]^+$ is m/z 227.1. The corresponding product ion would be m/z 138.1.
- Instrument Settings: Parameters such as collision energy and declustering potential should be optimized for the specific instrument and analytes.

Data Analysis and Quantification

The concentration of endogenous cystathionine is determined by calculating the peak area ratio of the analyte to the internal standard and comparing this to a calibration curve prepared with known concentrations of unlabeled cystathionine and a fixed concentration of the internal standard.



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Figure 2. Experimental Workflow for Targeted Quantification.

Conclusion

(S)-Cystathionine-d4 is an essential tool for researchers in the fields of metabolomics, clinical chemistry, and drug development who require accurate and precise quantification of cystathionine. Its use as an internal standard in LC-MS/MS methods allows for the reliable measurement of this key metabolite in various biological matrices, facilitating a deeper understanding of the transsulfuration pathway and its role in health and disease. This guide

provides a foundational understanding of its commercial availability and a representative protocol for its application, which can be adapted and optimized for specific research needs.

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